

(+)-Melezitose: Structural Elucidation and Stereochemical Analysis[1][2]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (+)-Melezitose;D-Melezitose

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Executive Summary

(+)-Melezitose (Melezitose) is a non-reducing trisaccharide (

) predominantly isolated from insect-produced honeydew and specific manna exudates.[1][2][3]

Structurally, it represents a unique glycosyl-sucrose hybrid, formally characterized as

-

-D-glucopyranosyl-(1

3)-

-D-fructofuranosyl-(2

1)-

-D-glucopyranoside.[1][2]

For researchers in carbohydrate chemistry and chemical ecology, Melezitose is defined by two critical properties:

- **Thermodynamic Stability:** It is non-reducing and exhibits high crystalline stability (monohydrate form), acting as a potent cryoprotectant and osmoregulator in biological systems.^[2]
- **Enzymatic Resistance:** Unlike sucrose, it is resistant to standard yeast invertase (α-D-fructofuranosidase) hydrolysis, a feature used diagnostically in chemotaxonomy and metabolic engineering.^{[1][2]}

This guide provides a rigorous breakdown of its molecular architecture, stereochemical configuration, and spectroscopic signatures.

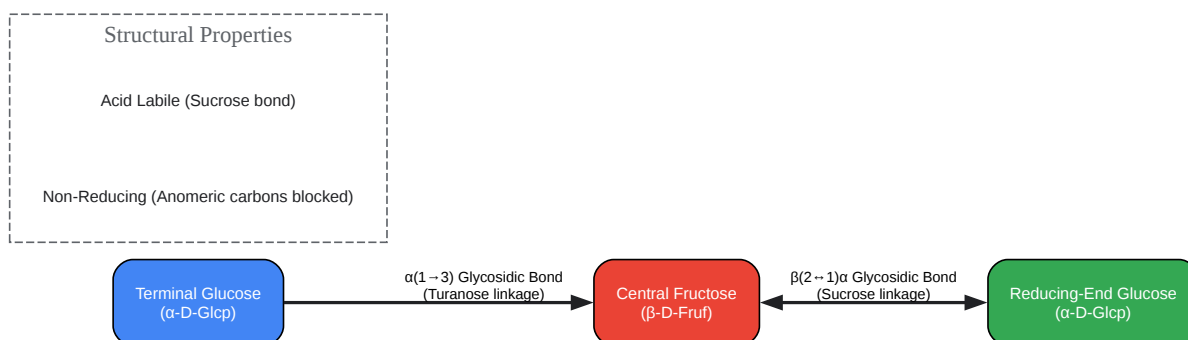
Molecular Architecture & Connectivity^{[1][2]}

Melezitose is constructed from three monosaccharide units: two molecules of D-glucose and one molecule of D-fructose.^{[1][2][4][5][6]} The molecule can be conceptually dissected into two overlapping disaccharide motifs:

- **The Turanose Moiety:** An α-D-glucopyranosyl unit linked to the C3 position of the central fructose.^[2]
- **The Sucrose Moiety:** The central fructose linked via its anomeric C2 to the anomeric C1 of the second glucose unit.

Connectivity Diagram

The following directed graph illustrates the specific atom-to-atom linkages between the pyranose and furanose rings.^[2]



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Caption: Connectivity map of (+)-Melezitose showing the central fructose unit bridging two glucose units via distinct glycosidic linkages.[1][2][3][4][7]

Stereochemistry and Linkage Analysis

The biological function and chemical reactivity of Melezitose are dictated by its precise stereochemistry.

Component Configuration

- Unit A (Terminal):

-D-Glucopyranose in the

chair conformation.[1][2]
- Unit B (Central):

-D-Fructofuranose in the

or

twist/envelope conformation (flexible).[1][2]
- Unit C (Aglycone):

-D-Glucopyranose in the chair conformation.[\[1\]](#)[\[2\]](#)

The Glycosidic Bonds

The molecule contains two distinct glycosidic linkages with vastly different hydrolytic stabilities:

- The

-(1 $\rightarrow$ 3) Linkage (Glc-Fru):

- Connects C1 of the terminal glucose to C3 of the fructose.
- Stereochemistry: Alpha () at the glucose anomeric center.[\[2\]](#)
- Stability: Relatively stable toward mild acid hydrolysis.[\[2\]](#) This linkage is preserved in the disaccharide Turanose.

- The

-(2 $\rightarrow$ 1 $\rightarrow$ 3) Linkage (Fru-Glc):

Linkage (Fru-Glc):

- Connects the anomeric C2 of fructose to the anomeric C1 of the second glucose.
- Stereochemistry: Beta () at fructose and Alpha () at glucose.[\[1\]](#)[\[2\]](#)
- Stability: Highly labile.[\[2\]](#) This bond mimics the high-energy glycosidic bond of sucrose.[\[2\]](#) Its hydrolysis is the primary degradation pathway, releasing Free Glucose and Turanose.

Key Stereochemical Identifier: Unlike raffinose (Gal-Glc-Fru), where chain extension occurs on the glucose of sucrose, Melezitose extends the fructose ring of sucrose.[\[1\]](#)[\[2\]](#) This substitution at Fructose-C3 is the diagnostic structural feature.[\[1\]](#)[\[2\]](#)

Spectroscopic Characterization

Accurate identification of Melezitose requires distinguishing it from sucrose and turanose mixtures. Nuclear Magnetic Resonance (NMR) is the gold standard for this validation.[\[2\]](#)

C NMR Chemical Shift Data (D₂O)

The substitution at C3 of the fructofuranosyl ring causes a significant downfield shift (deshielding) of the C3 signal compared to unsubstituted sucrose.[\[2\]](#)

Carbon Position	Unit A (Terminal Glc)	Unit B (Central Fru)	Unit C (Sucrose Glc)	Diagnostic Note
C-1 (Anomeric)	99.8 ppm	62.5 ppm	93.4 ppm	Distinct anomeric signals for two -Glc units. [1] [2]
C-2 (Anomeric)	72.5 ppm	104.5 ppm	72.3 ppm	Quaternary anomeric C2 of Fru (characteristic of -furanoside). [1] [2]
C-3	73.8 ppm	83.5 ppm	73.5 ppm	CRITICAL: Shifted ~6-7 ppm downfield vs. Sucrose (77.2 ppm) due to glycosylation.
C-4	70.3 ppm	75.8 ppm	70.3 ppm	-
C-5	72.8 ppm	82.2 ppm	73.5 ppm	-
C-6	61.4 ppm	63.2 ppm	61.2 ppm	-

Note: Values are approximate (

0.5 ppm) and dependent on concentration/temperature.^{[1][2]} The C3-Fru shift is the definitive structural proof.

Mass Spectrometry (ESI-MS)^{[1][2]}

- Molecular Ion:

m/z.^{[1][2]}

- Fragmentation Pattern: MS/MS analysis typically yields ions corresponding to the loss of a hexose unit (

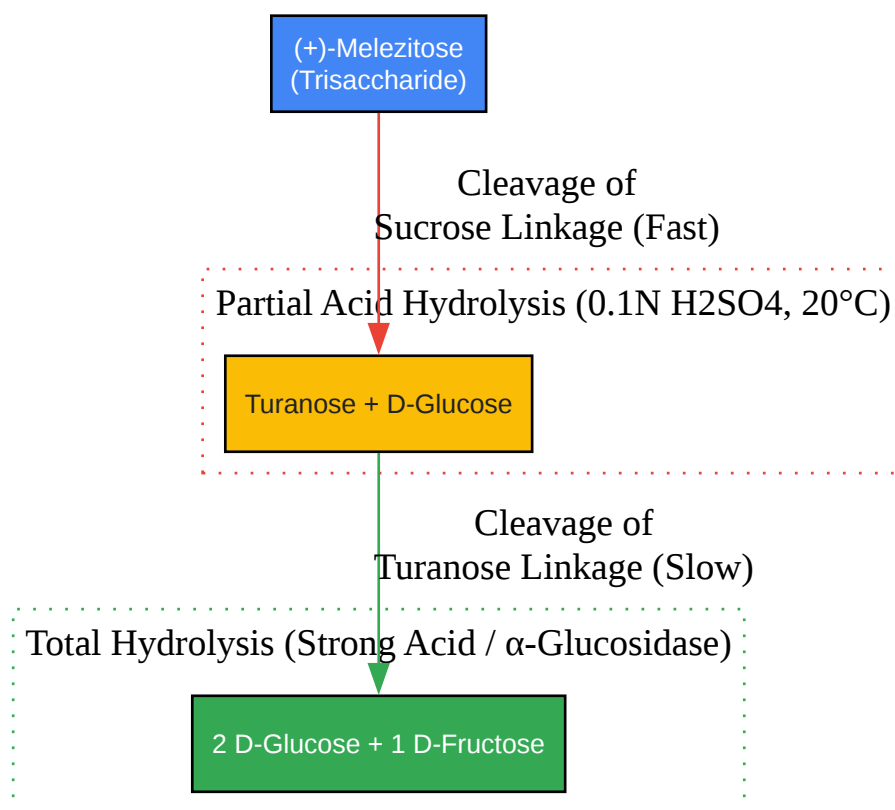
365, Turanose/Sucrose fragment) and subsequent monosaccharide ions (

203).

Chemical Stability & Hydrolysis Protocols

Understanding the hydrolysis profile is essential for analytical quantification and metabolic studies.

Hydrolysis Pathway Diagram



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Caption: Stepwise degradation of Melezitose. The sucrose-like bond is kinetically favored for hydrolysis over the turanose-like bond.[1][2]

Experimental Protocol: Differentiating Melezitose from Sucrose

This protocol validates the presence of Melezitose in a mixed carbohydrate sample (e.g., honeydew honey) by exploiting enzymatic selectivity.

Reagents:

- Yeast Invertase: (Specific for unsubstituted -D-fructofuranosides).
- -Glucosidase: (Broad specificity).
- TLC Plates: Silica Gel 60 F254.

Methodology:

- Preparation: Dissolve 10 mg of the unknown sample in 1 mL phosphate buffer (pH 6.0).
- Treatment A (Invertase): Add 5 units of Yeast Invertase. Incubate at 37°C for 60 mins.
- Treatment B (Acid): Add 100 μ L 0.1 N HCl. Incubate at 37°C for 30 mins.
- Analysis: Spot aliquots on TLC plate. Run in n-Butanol:Acetic Acid:Water (2:1:1).[1][2]
- Interpretation:
 - Result A: If Melezitose is present, it remains intact (Invertase negative).[1][2] Sucrose would disappear.[2]
 - Result B: Melezitose hydrolyzes to Glucose and Turanose (distinct R_f value).[1][2]

Mechanism: Yeast invertase requires a terminal unsubstituted fructose unit.[2][4] In Melezitose, the fructose C3 is substituted by glucose, sterically hindering the enzyme's active site.

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